

A Comprehensive Technical Guide to the Physical Properties of Carbon Disulfide

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Compound of Interest

Compound Name: Carbon disulfide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **carbon disulfide** (CS₂), with a particular focus on their variation with temperature. The information is curated for professionals in research and development who require precise data for experimental design, process modeling, and safety assessments.

Executive Summary

Carbon disulfide is a colorless, volatile, and highly flammable liquid with a distinct ether-like odor when pure.[1] Commercially available **carbon disulfide** often has a yellowish tint and a disagreeable odor due to impurities.[1][2] It is a versatile solvent used in the manufacturing of viscose rayon, cellophane, and carbon tetrachloride, and has applications in various organic synthesis processes.[3] A thorough understanding of its physical properties, and their dependence on temperature, is critical for its safe and effective use in industrial and laboratory settings. This guide presents key physical property data in a structured format and outlines the methodologies for their determination.

Physical Properties of Carbon Disulfide

The physical characteristics of **carbon disulfide** are significantly influenced by temperature. The following sections provide quantitative data for its density, viscosity, vapor pressure, and surface tension across a range of temperatures.

Density

The density of **carbon disulfide** decreases with increasing temperature, a typical behavior for liquids.

Temperature (°C)	Density (g/mL)
15	1.27055
20	1.2632
25	1.266
30	1.24817

Sources:[\[2\]](#)[\[4\]](#)

Viscosity

The viscosity of a fluid is a measure of its resistance to flow. For **carbon disulfide**, viscosity decreases as temperature increases.

Temperature (°C)	Viscosity (mPa·s)
-10	0.495
0	0.436
5	0.380
20	0.363

Source:[\[5\]](#)

Vapor Pressure

Carbon disulfide is highly volatile, and its vapor pressure increases significantly with temperature. This property is crucial for understanding its flammability and for designing closed systems to handle the liquid.

Temperature (°C)	Vapor Pressure (mmHg)
0	127.0
10	200
20	260 or 297.5
25	353.6
30	430

Source:[2]

Surface Tension

Surface tension is the tendency of a liquid to shrink into the minimum surface area possible. The surface tension of **carbon disulfide** decreases as temperature rises.

Temperature (°C)	Surface Tension (dyn/cm)
0	35.3
20	32.3

Source:[5]

Experimental Protocols

The accurate determination of the physical properties of liquids like **carbon disulfide** relies on well-defined experimental procedures. Below are detailed methodologies for measuring the key properties discussed in this guide.

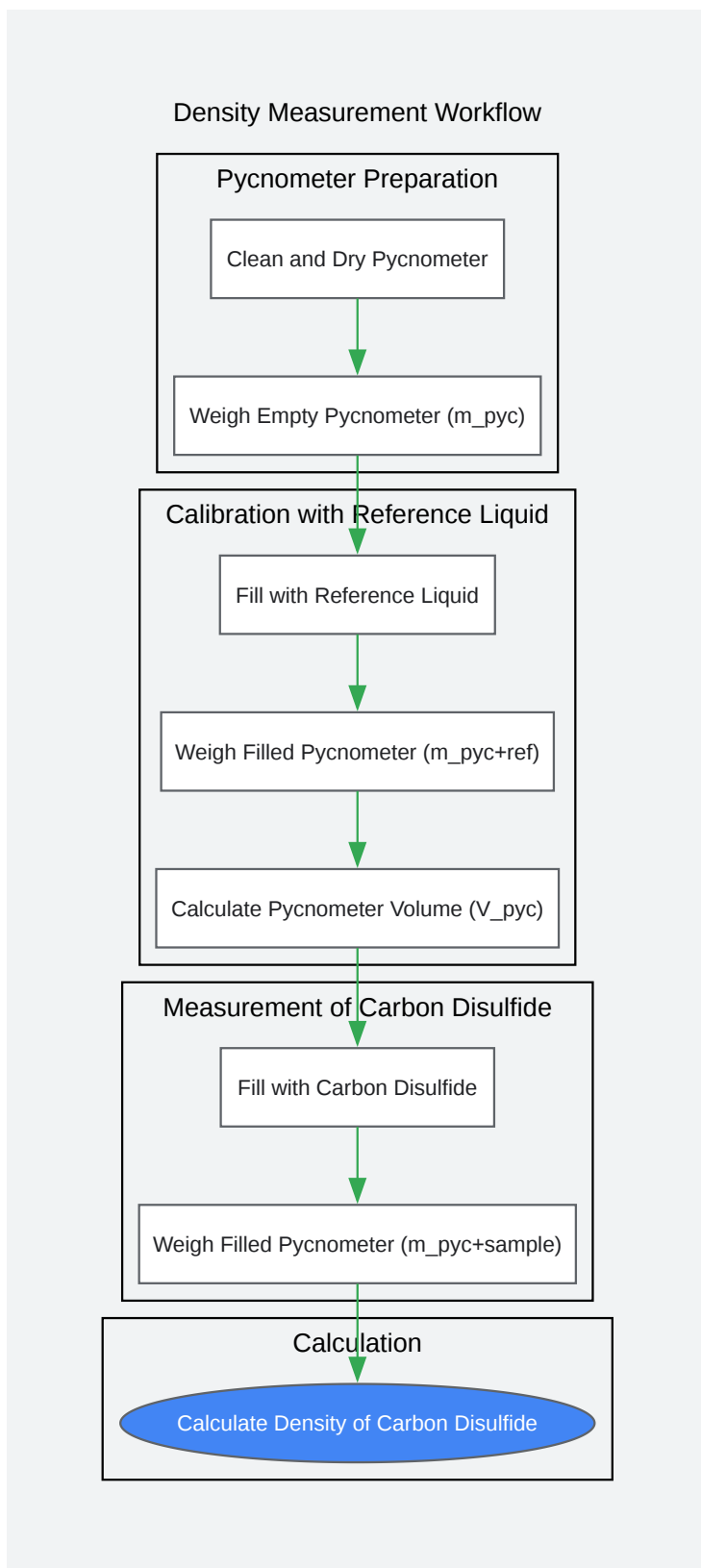
Measurement of Density

Method: Pycnometry

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it.

Procedure:

- Calibration: The pycnometer is first cleaned, dried, and weighed empty (m_{pyc}). It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the excess liquid is wiped off. The filled pycnometer is weighed again ($m_{\text{pyc+ref}}$). The volume of the pycnometer (V_{pyc}) can be calculated using the density of the reference liquid.
- Measurement: The pycnometer is emptied, dried, and then filled with **carbon disulfide** at the desired temperature. The filled pycnometer is weighed ($m_{\text{pyc+sample}}$).
- Calculation: The density of the **carbon disulfide** (ρ_{sample}) is calculated using the formula:
$$\rho_{\text{sample}} = (m_{\text{pyc+sample}} - m_{\text{pyc}}) / V_{\text{pyc}}$$



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Pycnometry workflow for density determination.

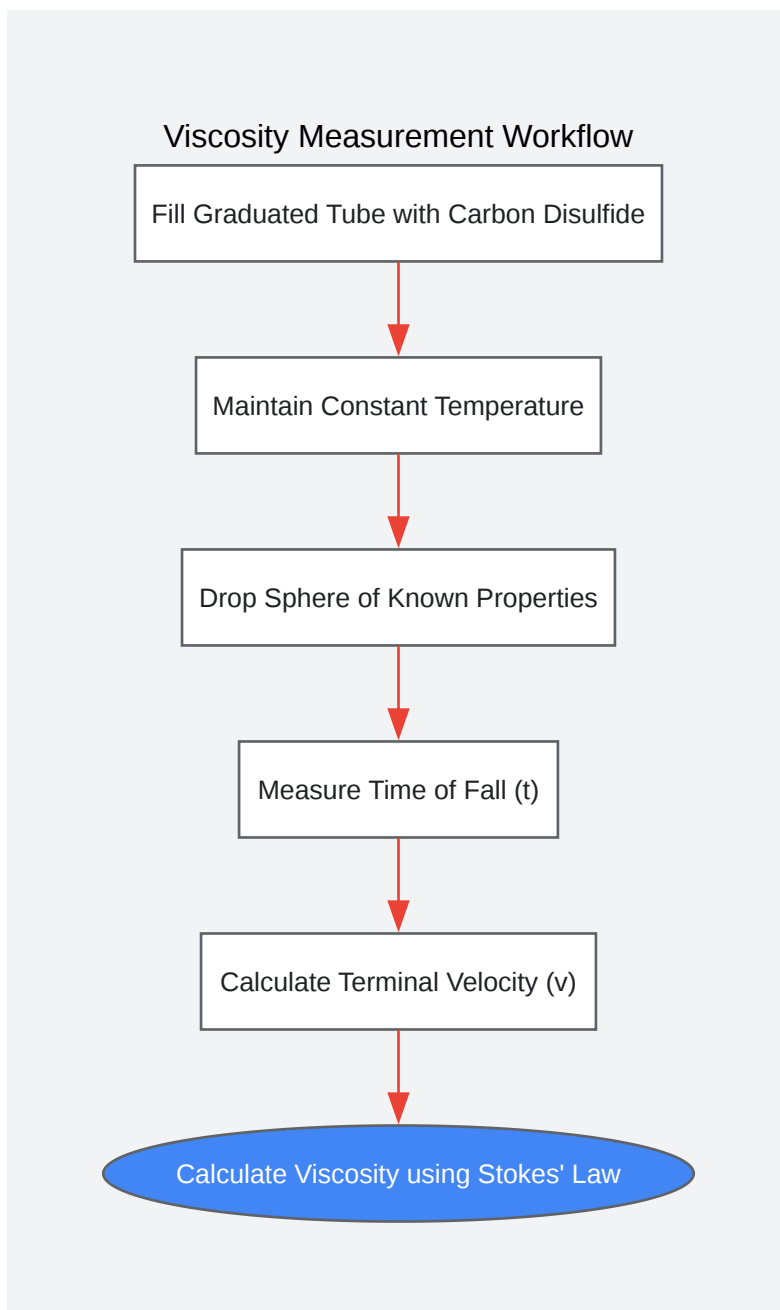
Measurement of Viscosity

Method: Falling Sphere Viscometer

This method involves measuring the time it takes for a sphere of known size and density to fall through the liquid under the influence of gravity.

Procedure:

- A graduated tube is filled with **carbon disulfide** and maintained at a constant temperature.
- A small sphere of known diameter and density is dropped into the liquid.
- The time it takes for the sphere to fall between two marked points on the tube is measured.
- The viscosity of the liquid is then calculated using Stokes' Law, which relates the terminal velocity of the sphere to the viscosity of the fluid, and the densities of the sphere and the fluid.



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Falling sphere viscometer experimental workflow.

Measurement of Vapor Pressure

Method: Isoteniscope

An isoteniscope is used to measure the vapor pressure of a liquid as a function of temperature.

Procedure:

- A sample of **carbon disulfide** is placed in the isoteniscope, which is connected to a manometer and a vacuum pump.
- The sample is degassed by freezing it and evacuating the apparatus.
- The isoteniscope is then placed in a temperature-controlled bath.
- At a given temperature, the pressure in the system is adjusted until the level of the liquid in the U-tube of the isoteniscope is equal, indicating that the vapor pressure of the sample is equal to the pressure in the system.
- This pressure is then read from the manometer.

Measurement of Surface Tension

Method: Du Noüy Ring Method

This method measures the force required to detach a platinum ring from the surface of the liquid.

Procedure:

- A clean platinum ring is suspended from a sensitive balance.
- The ring is lowered until it is in contact with the surface of the **carbon disulfide**.
- The force required to pull the ring from the surface is measured.
- The surface tension is then calculated from this force, the diameter of the ring, and a correction factor.

Conclusion

The physical properties of **carbon disulfide** exhibit a clear and predictable dependence on temperature. The data and experimental methodologies presented in this guide are intended to support researchers and professionals in the safe and precise handling and application of this

important chemical compound. It is imperative to consult a comprehensive Material Safety Data Sheet (MSDS) for detailed safety precautions before working with **carbon disulfide** due to its high flammability and toxicity.[5]

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